

# Spectroscopic Properties of (+)-Biotin-ONP: An In-depth Technical Guide

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## Compound of Interest

Compound Name: (+)-Biotin-ONP

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This technical guide provides a comprehensive overview of the core spectroscopic properties of **(+)-Biotin-ONP** (Biotin-p-nitrophenyl ester), a widely used reagent for the biotinylation of proteins and other molecules. This document collates available spectroscopic data, outlines detailed experimental protocols for its characterization, and presents a typical workflow for its application in biochemical assays.

## Introduction

**(+)-Biotin-ONP** is an activated ester of biotin, designed to facilitate the covalent attachment of a biotin label to primary and secondary amines on target molecules, such as the lysine residues of proteins. The p-nitrophenyl (ONP) group is an excellent leaving group, which makes the ester highly reactive. Understanding the spectroscopic characteristics of this reagent is crucial for its proper handling, characterization, and for quantifying its incorporation into biomolecules.

## Physicochemical Properties

Basic physicochemical properties of **(+)-Biotin-ONP** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C <sub>16</sub> H <sub>19</sub> N <sub>3</sub> O <sub>5</sub> S	
Molecular Weight	365.40 g/mol	
CAS Number	33755-53-2	
Appearance	White to slight yellow/beige powder	
Melting Point	163-165 °C	
Optical Rotation	[α] <sub>25/D</sub> +51° (c = 2 in DMF:AcOH (99:1))	
Solubility	Methanol (25 mg/mL)	

## Spectroscopic Data

This section details the key spectroscopic data for **(+)-Biotin-ONP**, including UV-Visible, Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS).

### UV-Visible Spectroscopy

The p-nitrophenyl ester group in **(+)-Biotin-ONP** confers a distinct ultraviolet absorbance that is useful for its detection and quantification. While biotin itself has no significant absorbance above 210 nm, the nitrophenyl chromophore allows for spectrophotometric analysis.<sup>[1]</sup> Upon hydrolysis of the ester bond, p-nitrophenol is released, which, particularly in its deprotonated form (p-nitrophenolate), exhibits a strong absorbance at approximately 400-413 nm.<sup>[2][3][4][5]</sup> The intact ester, **(+)-Biotin-ONP**, is expected to have an absorbance maximum at a lower wavelength. For a similar compound, 4-nitrophenyl acetate, it is noted that it does not absorb at 413 nm.<sup>[2]</sup>

Feature	Description
Chromophore	p-nitrophenyl ester
Expected λ <sub>max</sub>	Lower than the ~400 nm of p-nitrophenolate

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the **(+)-Biotin-ONP** molecule. While a publicly accessible spectrum for **(+)-Biotin-ONP** is not readily available, data for the parent compound, (+)-biotin, can be used for comparative purposes to assign the signals from the biotin moiety.

<sup>13</sup>C NMR: A <sup>13</sup>C NMR spectrum for **(+)-Biotin-ONP** is available through SpectraBase, with the specified solvent being a mixture of CDCl<sub>3</sub> and DMSO-d<sub>6</sub>.<sup>[6]</sup>

<sup>1</sup>H NMR: A complete, publicly available <sup>1</sup>H NMR spectrum for **(+)-Biotin-ONP** has not been identified. However, the spectrum would be expected to show signals corresponding to the protons of the biotin molecule and the p-nitrophenyl group.

## Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental composition of **(+)-Biotin-ONP**.

Ionization Mode	Expected m/z
[M+H] <sup>+</sup>	~366.11
[M+Na] <sup>+</sup>	~388.09

## Experimental Protocols

This section provides detailed methodologies for the spectroscopic analysis of **(+)-Biotin-ONP**.

### UV-Visible Spectroscopy Protocol

This protocol outlines the procedure for obtaining a UV-Vis absorption spectrum of **(+)-Biotin-ONP**.<sup>[7][8][9][10]</sup>

Materials:

- **(+)-Biotin-ONP**

- Spectrophotometry-grade solvent (e.g., methanol, acetonitrile, or ethanol)
- UV-transparent cuvettes (quartz)
- UV-Visible spectrophotometer

#### Procedure:

- **Sample Preparation:** Prepare a stock solution of **(+)-Biotin-ONP** in the chosen solvent at a concentration of approximately 1 mg/mL. From this stock, prepare a dilution to a final concentration in the range of 10-50 µg/mL.
- **Instrument Setup:** Turn on the spectrophotometer and allow the lamps to warm up.
- **Blank Measurement:** Fill a cuvette with the pure solvent to be used as a blank. Place it in the spectrophotometer and record a baseline spectrum across the desired wavelength range (e.g., 200-500 nm).
- **Sample Measurement:** Rinse the cuvette with the **(+)-Biotin-ONP** solution and then fill it with the sample. Place the cuvette in the spectrophotometer and acquire the absorption spectrum.
- **Data Analysis:** Subtract the blank spectrum from the sample spectrum to obtain the net absorbance of **(+)-Biotin-ONP**. Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

## NMR Spectroscopy Protocol

This protocol provides a general procedure for acquiring  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **(+)-Biotin-ONP**.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

#### Materials:

- **(+)-Biotin-ONP** (5-25 mg for  $^1\text{H}$ , higher for  $^{13}\text{C}$ )
- Deuterated NMR solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ , or a mixture as indicated by SpectraBase for  $^{13}\text{C}$  NMR)[\[6\]](#)
- NMR tube

- NMR spectrometer

#### Procedure:

- Sample Preparation: Dissolve the required amount of **(+)-Biotin-ONP** in approximately 0.6-0.7 mL of the deuterated solvent in a clean, dry vial.
- Filtering: To remove any particulate matter, filter the solution through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.
- NMR Acquisition: Place the NMR tube in the spectrometer's probe.
- Spectrometer Setup: Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Data Acquisition: Acquire the  $^1\text{H}$  and/or  $^{13}\text{C}$  NMR spectra using standard pulse sequences.
- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction.

## Mass Spectrometry Protocol

This protocol describes a general method for obtaining a mass spectrum of **(+)-Biotin-ONP** using electrospray ionization (ESI).[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

#### Materials:

- **(+)-Biotin-ONP**
- High-purity solvent (e.g., methanol or acetonitrile)
- Mass spectrometer with an ESI source

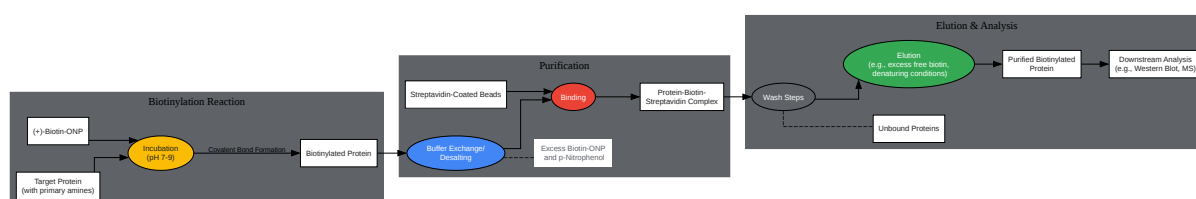
#### Procedure:

- Sample Preparation: Prepare a dilute solution of **(+)-Biotin-ONP** (approximately 1-10  $\mu\text{g/mL}$ ) in the chosen solvent. The solvent should be compatible with ESI.

- **Instrument Calibration:** Calibrate the mass spectrometer using a standard calibration solution to ensure accurate mass measurement.
- **Sample Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump or through a liquid chromatography system.
- **Data Acquisition:** Acquire the mass spectrum in the appropriate mass range. Data can be collected in both positive and negative ion modes to observe different adducts.
- **Data Analysis:** Analyze the resulting spectrum to identify the molecular ion peak (e.g.,  $[M+H]^+$ ,  $[M+Na]^+$ ) and confirm the molecular weight of **(+)-Biotin-ONP**.

## Application Workflow: Protein Biotinylation and Affinity Purification

**(+)-Biotin-ONP** is a key reagent in workflows designed to label and subsequently purify proteins. The following diagram illustrates a typical experimental workflow.



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Caption: Workflow for protein biotinylation and affinity purification.

## Conclusion

This technical guide has summarized the available spectroscopic properties of **(+)-Biotin-ONP** and provided standardized protocols for its characterization. While some specific experimental spectra are not readily found in the public domain, the information provided herein, based on the known chemistry of its constituent parts and data from analogous compounds, offers a solid foundation for researchers working with this important biotinylation reagent. The outlined workflow also provides a clear visual representation of its practical application in a laboratory setting.

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## References

- 1. Biotinyl-4-nitrophenyl ester | C<sub>16</sub>H<sub>19</sub>N<sub>3</sub>O<sub>5</sub>S | CID 83848 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. emerginginvestigators.org [emerginginvestigators.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. dev.spectrabase.com [dev.spectrabase.com]
- 7. longdom.org [longdom.org]
- 8. ej-eng.org [ej-eng.org]
- 9. agilent.com [agilent.com]
- 10. Video: UV-Vis Spectroscopy of Dyes - Procedure [jove.com]
- 11. NMR Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 12. books.rsc.org [books.rsc.org]
- 13. NMR Sample Preparation [nmr.chem.umn.edu]

- 14. Quantitative Nuclear Magnetic Resonance for Small Biological Molecules in Complex Mixtures: Practical Guidelines and Key Considerations for Non-Specialists - PMC [pmc.ncbi.nlm.nih.gov]
- 15. publish.uwo.ca [publish.uwo.ca]
- 16. Mass Spectrometry Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 17. rsc.org [rsc.org]
- 18. tecan.com [tecan.com]
- 19. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 20. chromatographyonline.com [chromatographyonline.com]
- To cite this document: BenchChem. [Spectroscopic Properties of (+)-Biotin-ONP: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196719#spectroscopic-properties-of-biotin-onp]

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